

Application Notes and Protocols: Preparation of PSI-7409 Tetrasodium Stock Solution

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Compound of Interest

Compound Name: PSI-7409 tetrasodium

Cat. No.: B15567944

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Introduction

PSI-7409 is the pharmacologically active triphosphate metabolite of the prodrug Sofosbuvir (also known as PSI-7977), a cornerstone in the treatment of Hepatitis C Virus (HCV) infection. [1][2] As a nucleotide analog, PSI-7409 acts as a potent inhibitor of the HCV NS5B RNA-dependent RNA polymerase, functioning as a chain terminator during viral RNA replication. [2] [3] The tetrasodium salt of PSI-7409 is the stable form of this active metabolite, making it suitable for in vitro assays and research applications. [1]

These application notes provide a detailed protocol for the preparation, storage, and handling of **PSI-7409 tetrasodium** stock solutions to ensure stability and experimental reproducibility.

Data Presentation

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	$C_{10}H_{16}FN_2Na_4O_{14}P_3$	[4]
Appearance	White to off-white solid	[1]

Solubility Data

Solvent	Solubility	Concentration (mM)	Notes
Water (H ₂ O)	50 mg/mL	99.97 mM	Ultrasonic assistance may be needed. [1]
DMSO	< 1 mg/mL	Insoluble or slightly soluble	[1]
DMF	< 1 mg/mL	Insoluble	[1]

Recommended Storage Conditions

Storage Type	Temperature	Duration	Source
Powder	-20°C	3 years	[1]
Stock Solution	-80°C	6 months	[1] [5]
Stock Solution	-20°C	1 month	[1] [5]

Experimental Protocols

Materials

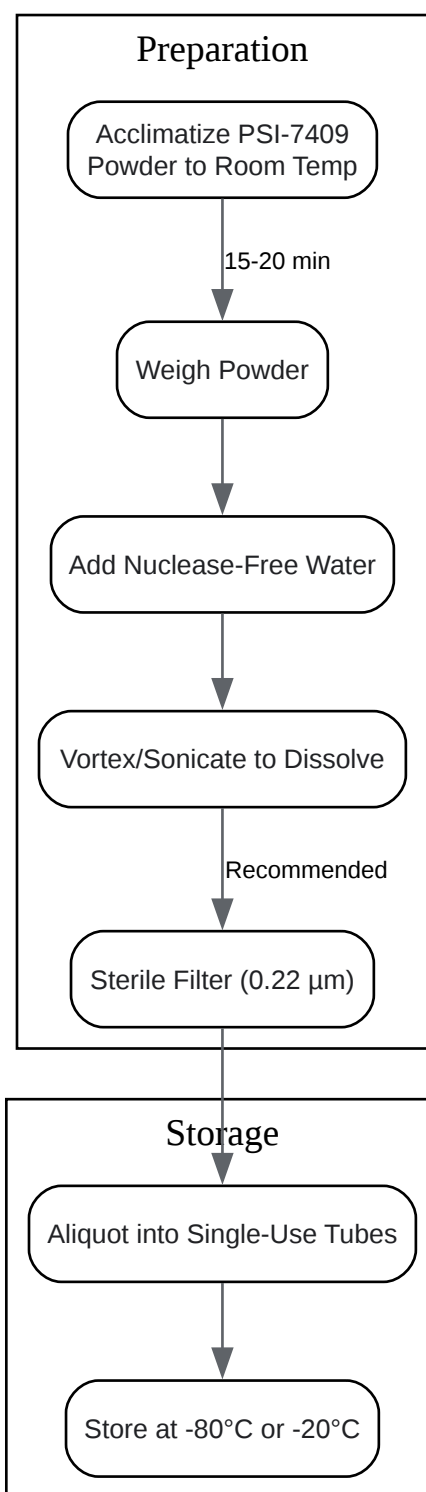
- **PSI-7409 tetrasodium** salt powder
- Nuclease-free water (e.g., DEPC-treated water)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated micropipettes and sterile, nuclease-free tips
- Vortex mixer
- Ultrasonic water bath (optional)
- Sterile 0.22 µm syringe filters

Preparation of a 10 mM PSI-7409 Tetrasodium Stock Solution

- **Acclimatization:** Allow the vial of **PSI-7409 tetrasodium** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **PSI-7409 tetrasodium** powder in a sterile microcentrifuge tube.
- **Reconstitution:** Add the appropriate volume of nuclease-free water to the tube to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, add 1 mL of nuclease-free water to the appropriate mass of **PSI-7409 tetrasodium**.
- **Dissolution:** Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate in an ultrasonic water bath for 5-10 minutes.[\[1\]](#)
- **Sterilization (Optional but Recommended):** For cell-based assays or other sensitive applications, sterilize the stock solution by filtering it through a 0.22 μ m syringe filter into a new sterile tube.[\[1\]](#)[\[5\]](#) This step is crucial to prevent microbial contamination.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, nuclease-free microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[5\]](#)

Mandatory Visualizations

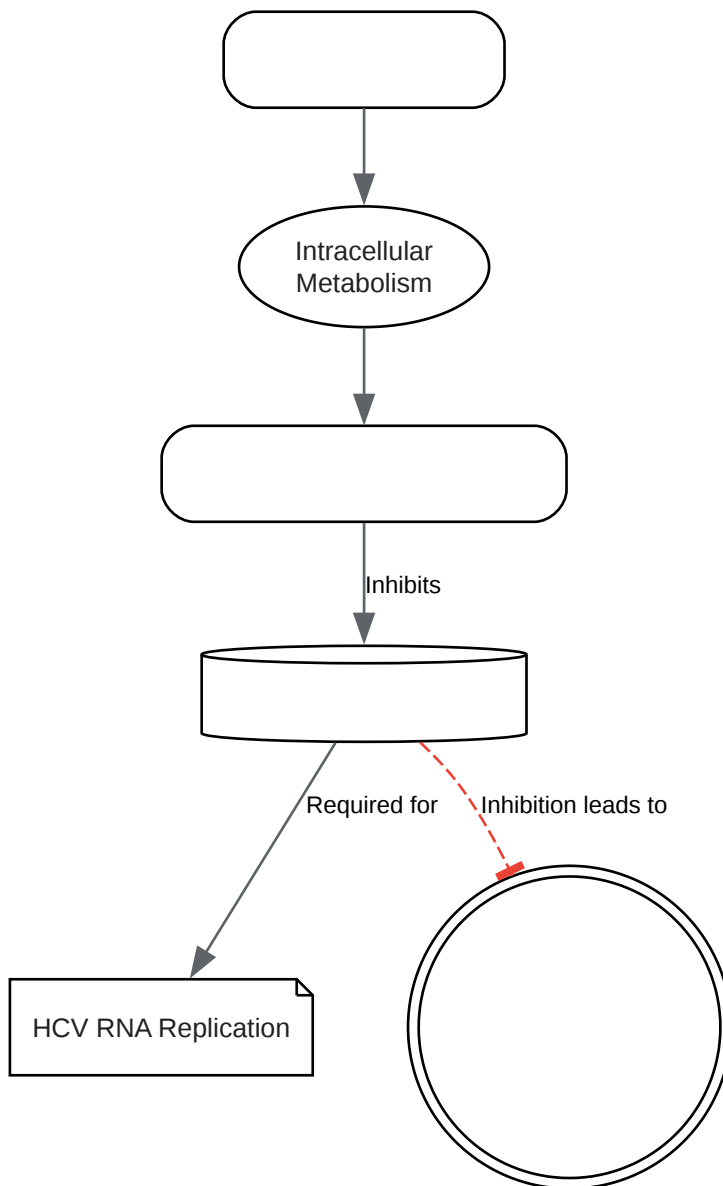
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a sterile **PSI-7409 tetrasodium** stock solution.

Mechanism of Action: Sofosbuvir to PSI-7409



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Caption: Activation of Sofosbuvir and inhibition of HCV replication by PSI-7409.

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